

# Application Note & Protocol: Preparation of Nonanoic-D17 Acid Stock and Working Solutions

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## Compound of Interest

Compound Name: Nonanoic-D17 acid

Cat. No.: B592562

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Audience: Researchers, scientists, and drug development professionals.

**Abstract:** This document provides a detailed methodology for the preparation of stock and working solutions of **Nonanoic-D17 acid** (Pelargonic-D17 acid). **Nonanoic-D17 acid** is a deuterated form of nonanoic acid, a nine-carbon saturated fatty acid.[1] It is commonly used as an internal standard for quantitative analysis or as a tracer in metabolic research.[2] Proper preparation of solutions is critical for ensuring experimental accuracy and reproducibility. This guide outlines protocols for creating a high-concentration stock solution in an organic solvent and subsequent dilution into various vehicles for in vitro and in vivo applications.

## Properties and Safety Information

It is imperative to handle **Nonanoic-D17 acid** with appropriate safety measures. The compound is classified as corrosive and can cause skin and eye irritation.[3][4][5] Always consult the Safety Data Sheet (SDS) before use and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[6][7]

Table 1: Physicochemical Properties of **Nonanoic-D17 Acid**

Property	Value	Reference
Chemical Formula	C <sub>9</sub> H <sub>17</sub> O <sub>2</sub> / CD <sub>3</sub> (CD <sub>2</sub> ) <sub>7</sub> COOH	[3][8]
Molecular Weight	175.34 g/mol	[3][8]
CAS Number	130348-94-6	[8]
Appearance	Colorless oily liquid	[9]
Purity	≥98%	[8]
Isotopic Enrichment	≥98 atom % D	[3]
Solubility	Soluble in organic solvents (DMSO, ethanol, ether, chloroform); poorly soluble in water.[2][9][10][11]	
Neat Storage	Store at room temperature. Stable for up to 5 years under recommended conditions.[3][12]	

## Experimental Protocols

The following protocols describe the preparation of a stock solution in Dimethyl Sulfoxide (DMSO) and two types of working solutions. Working solutions for in vivo experiments should be prepared fresh on the day of use.[2]

### Protocol 1: Preparation of a 50 mg/mL Stock Solution in DMSO

This protocol details the preparation of a high-concentration stock solution. DMSO is a common solvent due to its ability to dissolve nonanoic acid effectively.[1]

Materials:

- **Nonanoic-D17 Acid** (neat)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Appropriate volumetric flasks and pipettes
- Vortex mixer
- Cryogenic vials for aliquoting

#### Methodology:

- **Calculation:** Determine the required mass of **Nonanoic-D17 acid**. To prepare 1 mL of a 50 mg/mL stock solution, 50 mg of the compound is needed.
- **Weighing:** Carefully weigh 50 mg of **Nonanoic-D17 acid** in a suitable container.
- **Dissolution:** Add the weighed **Nonanoic-D17 acid** to a 1 mL volumetric flask. Add approximately 0.8 mL of DMSO.
- **Mixing:** Cap the flask and vortex thoroughly until the solid is completely dissolved. If necessary, gentle warming or sonication can be used to aid dissolution.[\[2\]](#)
- **Final Volume:** Once dissolved, add DMSO to bring the final volume to 1 mL.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in cryogenic vials to prevent degradation from repeated freeze-thaw cycles.[\[2\]](#)

Table 2: Stock Solution Storage and Stability

Storage Temperature	Shelf Life	Reference
-20°C	1 month	<a href="#">[2]</a>
-80°C	6 months	<a href="#">[2]</a>

## Protocol 2: Preparation of an Aqueous-Based Working Solution

This protocol is suitable for creating a working solution for administration where an aqueous vehicle is preferred. This example creates a 5 mg/mL working solution.[\[2\]](#)

Materials:

- 50 mg/mL **Nonanoic-D17 Acid** stock solution in DMSO
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl in ddH<sub>2</sub>O)
- Sterile tubes and pipettes

Methodology (for 1 mL of working solution):

- Add Stock Solution: To a sterile tube, add 100 µL of the 50 mg/mL stock solution.
- Add PEG300: Add 400 µL of PEG300 and mix thoroughly by vortexing.
- Add Tween-80: Add 50 µL of Tween-80 and mix again until the solution is homogeneous.
- Add Saline: Add 450 µL of saline to bring the total volume to 1 mL. Mix thoroughly. The final solution should be clear.[\[2\]](#)

## Protocol 3: Preparation of an Oil-Based Working Solution

This protocol is an alternative for creating a working solution using corn oil as the vehicle, which may be suitable for certain experimental designs. This example also creates a 5 mg/mL working solution.[\[2\]](#)

Materials:

- 50 mg/mL **Nonanoic-D17 Acid** stock solution in DMSO
- Corn oil
- Sterile tubes and pipettes

Methodology (for 1 mL of working solution):

- Add Stock Solution: To a sterile tube, add 100  $\mu$ L of the 50 mg/mL stock solution.
- Add Corn Oil: Add 900  $\mu$ L of corn oil.
- Mixing: Mix thoroughly by vortexing until a clear, homogeneous solution is achieved.<sup>[2]</sup> Note: If continuous dosing exceeds half a month, this protocol should be chosen carefully.<sup>[2]</sup>

## Data and Workflow Summary

Table 3: Example Dilution Parameters for Working Solutions

Parameter	Stock Solution	Aqueous Working Solution	Oil-Based Working Solution
Target Concentration	50 mg/mL	5 mg/mL	5 mg/mL
Volume of Stock	N/A	100 $\mu$ L	100 $\mu$ L
Vehicle Component 1	DMSO	400 $\mu$ L PEG300	900 $\mu$ L Corn Oil
Vehicle Component 2	N/A	50 $\mu$ L Tween-80	N/A
Vehicle Component 3	N/A	450 $\mu$ L Saline	N/A
Final Volume	1 mL	1 mL	1 mL

## Experimental Workflow Diagram

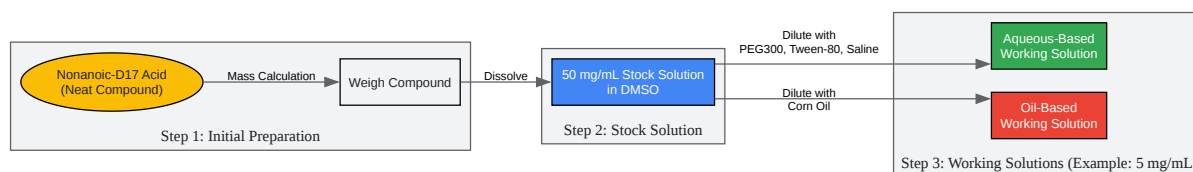


Figure 1. Workflow for Preparation of Nonanoic-D17 Acid Solutions

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Caption: Workflow for preparing stock and working solutions.

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